Application Note: High-Resolution Mass Spectrometry for the Identification of 3'-Hydroxystanozolol

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Compound of Interest

Compound Name:	*3'-Hydroxystanozolol*
CAS No.:	*2295-92-3*
Cat. No.:	*B10779158*

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Abstract

This application note provides a detailed protocol for the sensitive and specific identification of **3'-hydroxystanozolol**, a primary metabolite of the anabolic steroid stanozolol, using high-resolution mass spectrometry (HRMS). Stanozolol is a prohibited substance in many sports, and its detection relies on identifying its metabolites in biological samples, primarily urine.[1] The methodologies outlined below leverage the power of Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for robust and reliable quantification, meeting the stringent requirements of anti-doping laboratories.[1][2] This document includes comprehensive experimental protocols, quantitative data summaries, and visual workflows to guide researchers in implementing this analytical method.

Introduction

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Stanozolol is a synthetic anabolic-androgenic steroid derived from dihydrotestosterone.[3][4] Due to its potential for performance enhancement, it is frequently misused by athletes.[5] Following administration, stanozolol is extensively metabolized in the liver, and its metabolites are excreted in urine, mainly as glucuronide conjugates.[6][7][8] The primary and most crucial long-term metabolite for detecting stanozolol abuse is **3'-hydroxystanozolol**.[6][9]

The World Anti-Doping Agency (WADA) has set minimum required performance limits (MRPL) for the detection of prohibited substances, with **3'-hydroxystanozolol** needing to be detectable at a concentration of 2 ng/mL in urine.[1][2] High-resolution mass spectrometry, particularly when coupled with liquid chromatography, offers the necessary sensitivity and specificity to meet and exceed these requirements.[10][11] This note details a validated method for the extraction and analysis of **3'-hydroxystanozolol** from urine samples.

Metabolic Pathway of Stanozolol

Stanozolol undergoes extensive biotransformation in the body. One of the primary metabolic routes is the hydroxylation of the pyrazole ring at the C-3' position, resulting in the formation of **3'-hydroxystanozolol**.[3][6] This metabolite is then primarily excreted in a conjugated form, typically as a glucuronide.[8][12]

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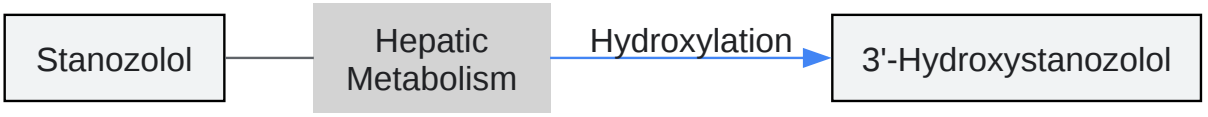

Sample Preparation

Urine Sample (2-4 mL)

Enzymatic Hydrolysis (β-glucuronidase)

Acidification (HCl)

Solid-Phase Extraction (Oasis MCX)

Elution with 1% NH4OH in Methanol

Evaporation to Dryness

Reconstitution in Mobile Phase

Analysis

LC-HRMS Analysis

Data Acquisition & Processing

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References

- 1. dshs-koeln.de [dshs-koeln.de]
- 2. dshs-koeln.de [dshs-koeln.de]
- 3. Stanozolol | C21H32N2O | CID 25249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. What is the mechanism of Stanozolol? [synapse.patsnap.com]
- 5. Stanozolol administration combined with exercise leads to decreased telomerase activity possibly associated with liver aging - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Metabolism of stanozolol: identification and synthesis of urinary metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Stanozolol - Wikipedia [en.wikipedia.org]
- 8. Sensitive detection of 3'-hydroxy-stanozolol glucuronide by liquid chromatography-tandem mass spectrometry. | Sigma-Aldrich [sigmaaldrich.com]
- 9. Sample purification procedure for confirmation of 3′-hydroxy stanozolol by gas chromatography/high resolution mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Determination of stanozolol and 3′-hydroxystanozolol in rat hair, urine and serum using liquid chromatography tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchinnovation.kingston.ac.uk [researchinnovation.kingston.ac.uk]
- 12. Sensitive detection of 3'-hydroxy-stanozolol glucuronide by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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